

# Application Notes and Protocols for Gas Chromatography-Olfactometry (GC-O) of Pomarose

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## Compound of Interest

Compound Name: Pomarose

Cat. No.: B12675126

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## Introduction

**Pomarose** is a high-impact captive odorant developed by Givaudan, prized for its potent and complex fruity-rose aroma with nuances of apple, plum, and raisin.[1][2][3] As a synthetic, double-unsaturated ketone, its unique scent is primarily attributed to the (2E,5Z)-stereoisomer, which possesses an exceptionally low odor threshold of 0.5 ng/L of air.[1][2] Given its potency and the subtle contributions of its isomers to the overall fragrance profile, Gas Chromatography-Olfactometry (GC-O) is an indispensable analytical technique for its characterization. GC-O combines the high-resolution separation capabilities of gas chromatography with the sensitivity and specificity of the human olfactory system as a detector.[4] This allows for the identification of odor-active compounds, even at trace levels, providing a direct correlation between chemical structure and sensory perception.[4][5]

These application notes provide a detailed protocol for the GC-O analysis of **Pomarose**, intended for researchers, scientists, and professionals in the fragrance and flavor industry and drug development. The methodology outlined will enable the user to effectively separate and identify the key odor-active components of a sample containing **Pomarose** and to characterize its scent profile.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Pomarose**. This table can be expanded to include experimental results from GC-O analysis, such as Odor Activity Values (OAVs) or Flavor Dilution (FD) factors, which are determined by serial dilution of the sample extract.[4]

Parameter	Value	Reference
Chemical Name	(2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one	[1][6]
Molecular Formula	C11H18O	[1][2]
Molecular Weight	166.26 g/mol	[1]
Odor Threshold of (2E,5Z)-isomer	0.5 ng/L in air	[1][2]
Odor Description	Fruity, rose, apple, plum, raisin, dried fruit	[1][6][7]
Boiling Point	236.15 °C (estimated)	[7]
logP (o/w)	2.683 (estimated)	[7]

## Experimental Protocols

This section details the methodology for the GC-O analysis of a fragrance sample containing **Pomarose**.

### 1. Sample Preparation

The choice of sample preparation is critical to avoid the loss of volatile compounds or the introduction of artifacts.[4] For a synthetic fragrance ingredient like **Pomarose**, a simple dilution in a suitable solvent is typically sufficient.

- Objective: To prepare a solution of the **Pomarose**-containing sample at an appropriate concentration for GC-O analysis.
- Materials:

- **Pomarose** sample
- High-purity solvent (e.g., ethanol, dichloromethane, or diethyl ether)
- Volumetric flasks (1 mL, 10 mL)
- Micropipettes
- Protocol:
  - Accurately weigh approximately 10 mg of the **Pomarose** sample.
  - Dissolve the sample in 1 mL of the chosen solvent in a 1 mL volumetric flask.
  - Perform a serial dilution to achieve a final concentration suitable for GC-O analysis (typically in the range of 1-100 µg/mL, depending on the intensity of the odorant). A starting concentration of 10 µg/mL is recommended.
  - For dilution to threshold methods, prepare a series of dilutions (e.g., 1:2, 1:4, 1:8, etc.) to determine the Flavor Dilution (FD) factor.[\[4\]](#)

## 2. Gas Chromatography-Olfactometry (GC-O) Analysis

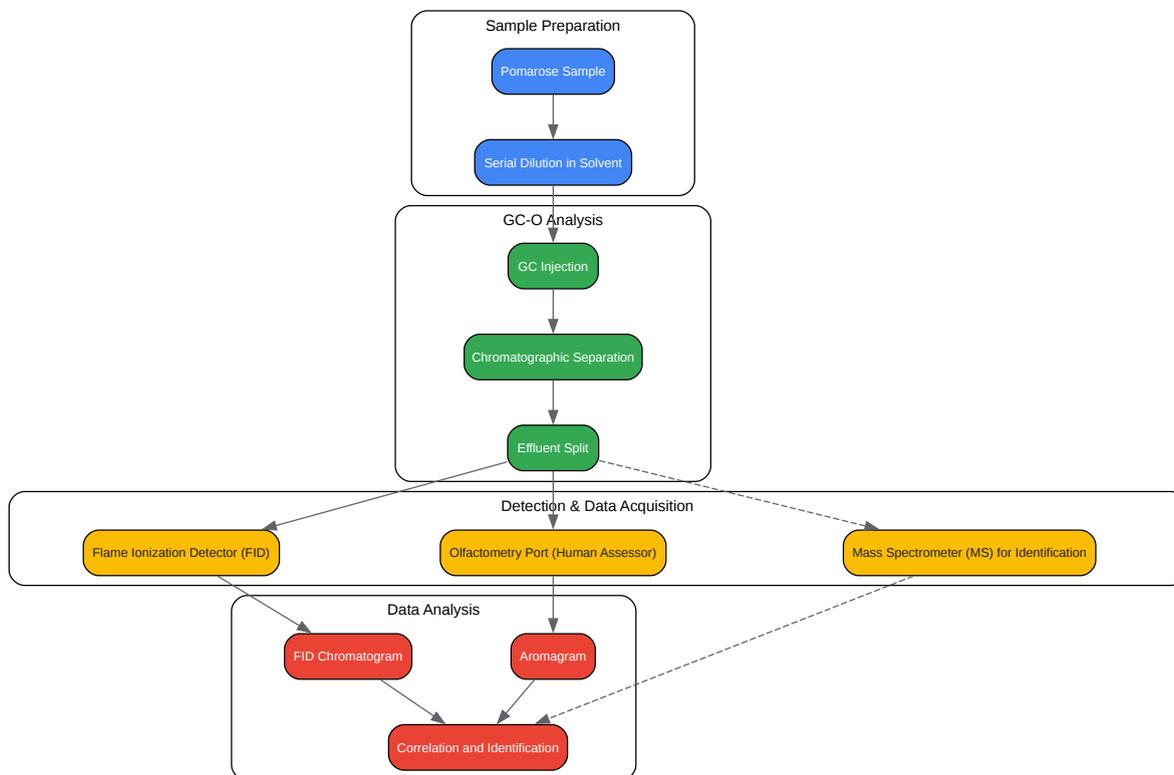
- Objective: To separate the volatile components of the sample and assess their odor characteristics.
- Instrumentation:
  - Gas chromatograph equipped with a flame ionization detector (FID) and an olfactometry port.
  - Capillary column suitable for fragrance analysis (e.g., DB-5, DB-Wax, or equivalent; 30 m x 0.25 mm i.d., 0.25 µm film thickness).
  - Humidified air supply for the olfactometry port.
- GC-O Parameters (starting conditions, may require optimization):
  - Injector Temperature: 250 °C

- Injection Volume: 1  $\mu$ L
- Injection Mode: Splitless (or split 10:1, depending on concentration)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 min
  - Ramp: 5 °C/min to 240 °C
  - Hold: 10 min at 240 °C
- Effluent Split: 1:1 split ratio between the FID and the olfactometry port.
- Olfactometry Port:
  - Transfer line temperature: 250 °C
  - Humidified air flow: 30-50 mL/min
- Protocol:
  - Equilibrate the GC-O system with the specified parameters.
  - A trained panelist (or group of panelists) should be positioned at the olfactometry port.
  - Inject the prepared sample into the GC.
  - The panelist sniffs the effluent from the olfactometry port and records the time, duration, and description of each perceived odor.
  - Simultaneously, the FID signal is recorded to provide a chromatogram of the separated compounds.
  - The process is repeated for each dilution in a dilution to threshold experiment.

### 3. Data Analysis

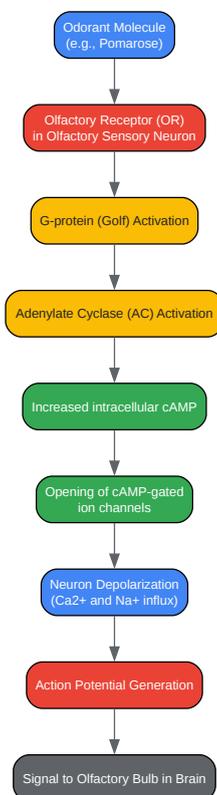
- Objective: To correlate the sensory data from the olfactometry with the chromatographic data and identify the key odorants.
- Procedure:
  - Create an aromagram by plotting the odor intensity and description against the retention time.
  - Align the aromagram with the FID chromatogram to associate specific peaks with perceived odors.
  - For identification, the GC should be coupled to a mass spectrometer (GC-MS) using the same chromatographic conditions. The mass spectra of the odor-active peaks can then be compared to spectral libraries or known standards.
  - For quantitative analysis of the odor impact, calculate the Odor Activity Value (OAV) by dividing the concentration of the compound by its odor threshold.

## Visualizations



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Caption: Experimental workflow for the GC-O analysis of **Pomarose**.



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Caption: Simplified diagram of the olfactory signal transduction pathway.

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